Polonium-218: A Technical Guide to Isotopic Properties and Data

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Compound of Interest	
Compound Name:	Polonium-218
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This document provides a comprehensive overview of the nuclear properties, decay characteristics, and relevant experimental methodologies for the radioisotope **Polonium-218** (^{218}Po). As an important intermediate in the Uranium-238 decay series, a thorough understanding of its behavior is critical for applications in nuclear physics, environmental science, and dosimetry.

Core Isotopic and Nuclear Data

Polonium-218 is a radioactive isotope of the element polonium, containing 84 protons and 134 neutrons.[1][2] It is also known by its historic name, Radium A.[1] The following tables summarize the key quantitative data for this isotope.

Table 1: General and Nuclear Properties of **Polonium-218**

| Property	Value
Symbol	^{218}Po
Atomic Number (Z)	84
Mass Number (A)	218
Neutron Number (N)	134
Isotopic Mass	218.0089712(21) u[1]
Mass Excess	8.35662 MeV[1]
Nuclear Binding Energy	1685.47340453 MeV[1]
Spin and Parity (Jπ)	0+[3][4]

Table 2: Radioactive Decay Properties of **Polonium-218**

Property	Value
Half-Life (T½)	3.097(12) minutes[1]
Decay Constant (λ)	0.00373 s^{-1}[1]
Specific Activity	1.03 x 10^{19} Bq/g[1][5]
Parent Nuclide	Radon-222 (^{222}Rn)[3][5]

Table 3: Decay Modes and Products of **Polonium-218**

Decay Mode	Probability (%)	Daughter Nuclide	Decay Energy (MeV)
Alpha (α)	99.980(2)%[1]	Lead-214 (^{214}Pb)	6.11475(9)[1]
Beta Minus (β$^-$)	0.020(2)%[1]	Astatine-218 (^{218}At)	0.256(12)[1]

Decay Pathway Visualization

Polonium-218 is a member of the Uranium-238 (or Radium) decay series, originating from Radon-222 and decaying into two possible daughter products.[2][6] The dominant pathway is alpha decay, with a minor branch undergoing beta-minus decay.
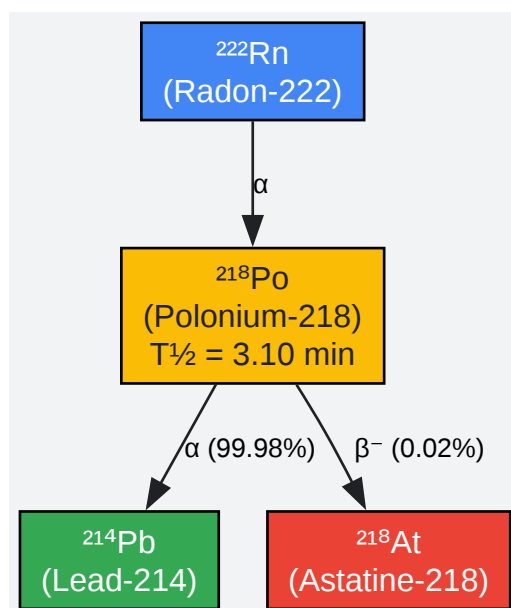
Decay pathway of **Polonium-218** from its parent Radon-222.

Experimental Protocols: Half-Life Determination

The accurate determination of the short half-life of **Polonium-218** relies on precise radiation detection and timing techniques. Historically, measurements from the early 20th century established a value of around 3.05 minutes using basic radiation detectors.[2] Modern measurements, which have refined this value to 3.097 minutes, utilize advanced alpha spectrometry systems.[1][2]
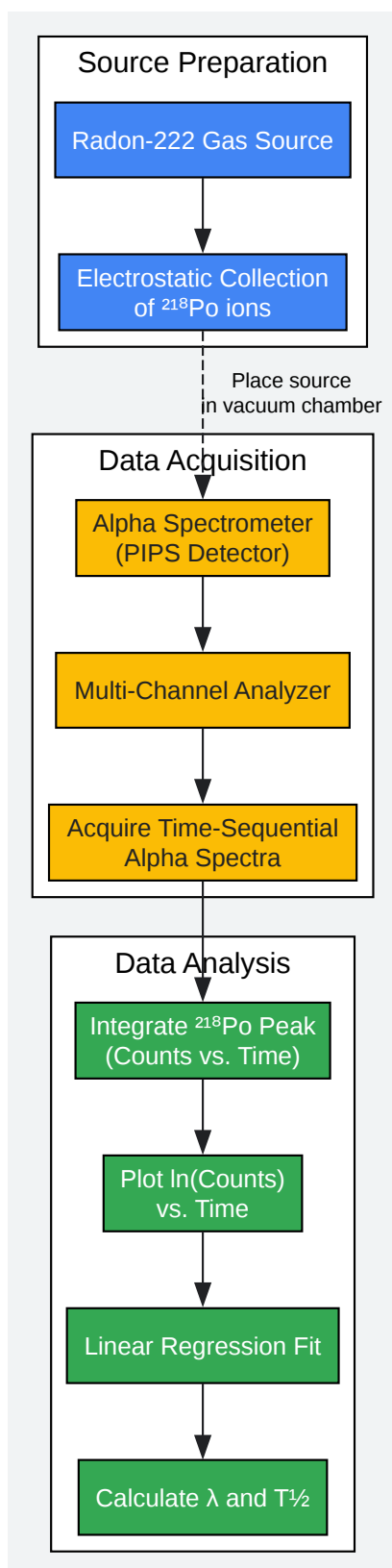
Methodology: Alpha Spectrometry for Half-Life Measurement

This method involves measuring the decrease in the activity of a ^{218}Po sample over time by counting the number of alpha particles emitted.

- Sample Preparation: A source of Radon-222, the parent isotope, is used to generate **Polonium-218**. The ^{218}Po atoms, which are ionized following their formation, are electrostatically collected onto the surface of a detector or a sample planchet, creating a thin,

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uniform source. This ensures that the emitted alpha particles can escape the sample with minimal energy loss.

- Detection System: A high-resolution alpha spectrometer, typically a silicon detector such as a Passivated Implanted Planar Silicon (PIPS) detector, is used. This detector is placed in a vacuum chamber with the ^{218}Po source to eliminate alpha particle energy loss in the air.

- Data Acquisition: The detector is connected to a multi-channel analyzer (MCA). The system is configured to acquire a series of alpha energy spectra over short, consecutive time intervals (e.g., every 10-20 seconds). Each spectrum shows a distinct peak corresponding to the 6.00 MeV alpha particles from ^{218}Po decay.[5]

- Analysis:

  - The number of counts in the ^{218}Po alpha peak is determined for each time interval. This count rate is directly proportional to the activity of the sample at that time.

  - Background counts are subtracted from each measurement.

  - The natural logarithm of the corrected count rate is plotted against time.

  - The data points should form a straight line, consistent with the exponential nature of radioactive decay.

  - A linear regression is performed on the data. The slope of this line is equal to the negative of the decay constant (λ).

  - The half-life (T½) is then calculated using the relationship: T½ = ln(2) / λ.

The following diagram illustrates the general workflow for this experimental procedure.

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Source Preparation

Radon-222 Gas Source

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Electrostatic Collection of ^{218}Po ions

⋮ Place source in vacuum chamber

Data Acquisition

Alpha Spectrometer (PIPS Detector)

↓

Multi-Channel Analyzer

↓

Acquire Time-Sequential Alpha Spectra

Data Analysis

Integrate ^{218}Po Peak (Counts vs. Time)

↓

Plot ln(Counts) vs. Time

↓

Linear Regression Fit

↓

Calculate λ and T½

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Workflow for half-life determination of **Polonium-218**.

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- To cite this document: BenchChem. [Polonium-218: A Technical Guide to Isotopic Properties and Data]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1236091#polonium-218-isotopic-properties-and-data]

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